

# Preparation of Boric Acid Solutions for Analytical Applications

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## Compound of Interest

Compound Name: *Metaboric acid*

Cat. No.: *B085417*

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## Application Note and Protocol

This document provides detailed protocols for the preparation of boric acid solutions for use in various analytical techniques. It is intended for researchers, scientists, and drug development professionals who require accurate and stable boron-containing solutions for their work. The protocols cover the preparation of standard boric acid solutions and saturated boric acid solutions.

## Introduction

Boric acid ( $H_3BO_3$ ) is a weak Lewis acid of boron that is commonly used in a variety of scientific and industrial applications. In analytical chemistry, boric acid solutions are utilized as buffers, pH adjusters, and as a source of boron for elemental analysis. When dissolved in water, orthoboric acid partially dissociates to form **metaboric acid** ( $HBO_2$ ).<sup>[1]</sup> The equilibrium between these two forms is important to consider when preparing and using these solutions. **Metaboric acid** itself is a white, solid compound that is only slightly soluble in water and tends to revert to boric acid upon dissolution.<sup>[2][3]</sup> Therefore, standard analytical solutions are typically prepared from boric acid.

## Quantitative Data

### Solubility of Boric Acid in Water

The solubility of boric acid in water is highly dependent on temperature. The following table summarizes the solubility at various temperatures.

Temperature (°C)	Solubility ( g/100 mL)
0	2.52
10	3.49
20	4.72
25	5.7
30	6.23
40	8.08
50	10.27
60	12.97
70	15.75
80	19.10
90	23.27
100	27.53

Data sourced from PubChem.[\[4\]](#)

## Properties of Boric and Metaboric Acid

Property	Boric Acid (H <sub>3</sub> BO <sub>3</sub> )	Metaboric Acid (HBO <sub>2</sub> )
Molar Mass	61.83 g/mol	43.82 g/mol (monomer)
Appearance	White crystalline solid	White solid
Melting Point	170.9 °C	~236 °C (cubic form, with decomposition) <a href="#">[2]</a> <a href="#">[3]</a>
pKa (in water at 25°C)	9.24	-

## Experimental Protocols

# Preparation of a Standard Boric Acid Solution (e.g., 100 mg/L as Boron)

This protocol describes the preparation of a 1 L standard solution of boric acid with a boron concentration of 100 mg/L.

## Materials:

- Boric acid ( $H_3BO_3$ ), analytical grade
- Deionized water (Type I Ultrapure)
- 1000 mL volumetric flask, Class A
- Analytical balance
- Weighing paper or boat
- Funnel
- Beaker

## Procedure:

- Calculate the required mass of boric acid:
  - The atomic mass of Boron (B) is 10.81 g/mol .
  - The molecular mass of Boric Acid ( $H_3BO_3$ ) is 61.83 g/mol .
  - To prepare a 100 mg/L (0.1 g/L) Boron solution, the mass of boric acid required is calculated as follows:  $Mass\ of\ H_3BO_3 = (0.1\ g\ B / L) * (61.83\ g\ H_3BO_3 / 10.81\ g\ B) = 0.5719\ g/L$ .<sup>[5]</sup>
- Weigh the boric acid:
  - Accurately weigh 0.5719 g of boric acid using an analytical balance.

- Dissolve the boric acid:
  - Transfer the weighed boric acid to a beaker containing approximately 800 mL of deionized water.
  - Stir the solution with a magnetic stirrer until the boric acid is completely dissolved. Gentle heating may be applied to aid dissolution, but the solution must be cooled to room temperature before final dilution.
- Transfer to volumetric flask:
  - Carefully transfer the dissolved boric acid solution into a 1000 mL volumetric flask using a funnel.
  - Rinse the beaker, stirring rod, and funnel with small portions of deionized water, adding the rinsings to the volumetric flask to ensure a quantitative transfer.
- Dilute to volume:
  - Add deionized water to the volumetric flask until the bottom of the meniscus is aligned with the calibration mark.
- Homogenize the solution:
  - Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Storage:
  - Store the prepared solution in a well-sealed, clean, and properly labeled plastic or borosilicate glass bottle at room temperature. Boric acid solutions are stable under ordinary conditions.[6]

## Preparation of a Saturated Boric Acid Solution

This protocol is often used in sample preparation for Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) to complex excess hydrofluoric acid (HF) after digestion.

### Materials:

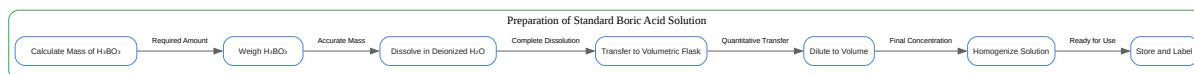
- Boric acid ( $H_3BO_3$ ), powder
- Deionized water
- 1 L beaker or bottle
- Magnetic stirrer and stir bar
- Hot plate (optional)

**Procedure:**

- Add boric acid to water:
  - To a 1 L container, add approximately 950 mL of deionized water.
- Add excess boric acid:
  - While stirring, add an excess amount of boric acid powder (e.g., 60 g) to the water. This will be more than the solubility limit at room temperature.
- Stir to saturate:
  - Stir the mixture vigorously for an extended period (e.g., 1-2 hours) at room temperature. To expedite saturation, the solution can be gently heated, but it must be cooled to room temperature before use to allow excess boric acid to precipitate.
- Allow to settle:
  - Turn off the stirrer and allow the undissolved boric acid to settle at the bottom of the container.
- Decant the supernatant:
  - Carefully decant or filter the clear, saturated supernatant for use. The concentration of a saturated boric acid solution at 25°C is approximately 57 g/L.

## Application Workflows

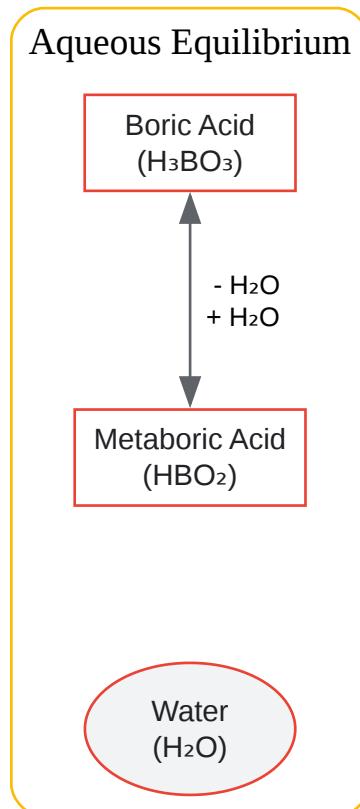
## Workflow for Preparing a Standard Boric Acid Solution



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Caption: Workflow for standard boric acid solution preparation.

## Logical Relationship of Boric Acid and Metaboric Acid in Aqueous Solution



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Caption: Equilibrium between boric and **metaboric acid**.

## Handling and Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling boric acid and its solutions.[\[7\]](#)
- Avoid inhalation of boric acid dust by working in a well-ventilated area or using a fume hood.[\[7\]](#)
- Store boric acid in a cool, dry, and well-ventilated place away from incompatible materials such as strong bases.
- Dispose of waste solutions in accordance with local, state, and federal regulations.

Disclaimer: The information provided in this document is for guidance purposes only. Users should always consult relevant safety data sheets (SDS) and follow established laboratory safety procedures.

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